

An In-Depth Technical Guide to 3-Hydroxy-2,4,6-triiodobenzoic Acid

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Compound of Interest

Compound Name:	HTBA
CAS No.:	53279-72-4
Cat. No.:	B1663327

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical, physical, and biological properties of 3-Hydroxy-2,4,6-triiodobenzoic acid (**HTBA**). The information is curated for researchers in chemistry, biology, and pharmacology, with a focus on data presentation, experimental methodologies, and potential applications in drug discovery and development.

Chemical and Physical Properties

3-Hydroxy-2,4,6-triiodobenzoic acid is a heavily substituted aromatic carboxylic acid. Its structure is characterized by a benzene ring functionalized with a carboxyl group, a hydroxyl group, and three iodine atoms. This high degree of iodination significantly influences its physical and chemical properties.

Quantitative Data Summary

The known quantitative properties of 3-Hydroxy-2,4,6-triiodobenzoic acid are summarized in the table below for easy reference and comparison.

Property	Value	Source(s)
CAS Number	53279-72-4	[1][2]
Molecular Formula	C ₇ H ₃ I ₃ O ₃	[1][3]
Molecular Weight	515.81 g/mol	[1][3]
Appearance	White to pale yellow or cream to pale brown solid/powder	[4][5]
Melting Point	211-215 °C	[3]
Boiling Point (Predicted)	389.2 ± 42.0 °C	[3]
Density (Predicted)	3.095 ± 0.06 g/cm ³	[3]
pKa (Predicted)	1.22 ± 0.10	[3]
Sensitivity	Light Sensitive	[3]

Experimental Protocols

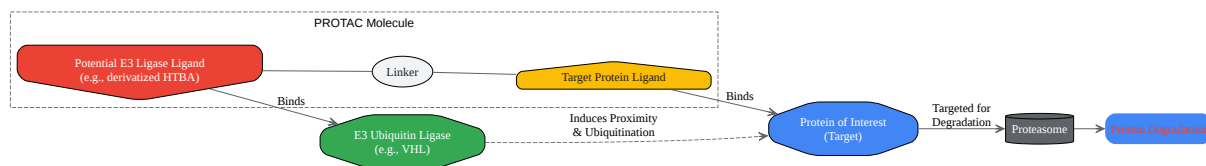
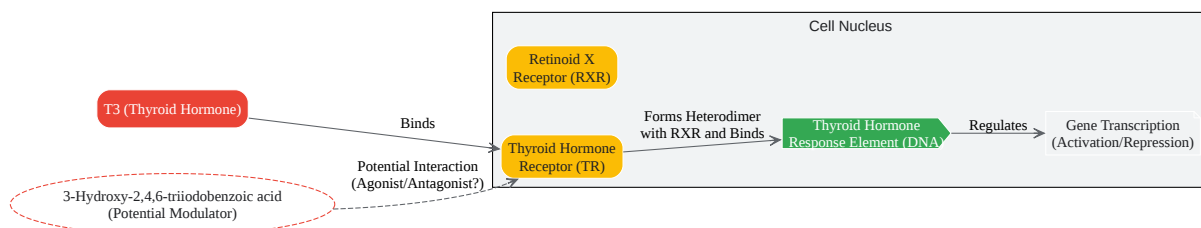
Detailed experimental protocols are crucial for the synthesis, purification, and analysis of 3-Hydroxy-2,4,6-triiodobenzoic acid in a research setting. The following sections provide proposed methodologies based on established chemical principles and analytical techniques for related compounds.

Proposed Synthesis of 3-Hydroxy-2,4,6-triiodobenzoic Acid

A specific, peer-reviewed synthesis protocol for 3-Hydroxy-2,4,6-triiodobenzoic acid is not readily available in the searched literature. However, a plausible synthetic route can be proposed based on the known chemistry of electrophilic aromatic substitution on benzoic acid derivatives. The following protocol is adapted from methods used for the synthesis of similar iodinated aromatic compounds.

Reaction Scheme:

+ 3 eq. Iodine Monochloride (ICl)
in Glacial Acetic Acid



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